

4-Amino-5-imidazolecarboxamide Hydrochloride: Structure, Properties, and Applications in Modern Research

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Amino-5-imidazolecarboxamide hydrochloride

Cat. No.: B193321

[Get Quote](#)

Core Chemical Identity and Physicochemical Profile

4-Amino-5-imidazolecarboxamide hydrochloride, also known by synonyms such as 5-Amino-1H-imidazole-4-carboxamide hydrochloride, is a heterocyclic amine organic compound. [1][2] Its fundamental importance lies in its imidazole core, a structure that is a cornerstone for a vast array of biologically active molecules, most notably purines.[3][4][5] The hydrochloride salt form enhances its stability and solubility in aqueous media, making it a versatile reagent in various laboratory settings.[1]

The compound's structure, featuring an amino group and a carboxamide group on an imidazole ring, makes it a versatile building block for creating more complex molecular frameworks essential for drug development.[6]

Table 1: Physicochemical Properties of 4-Amino-5-imidazolecarboxamide Hydrochloride

Property	Value	Source(s)
CAS Number	72-40-2	[1] [3] [7]
Molecular Formula	C ₄ H ₆ N ₄ O·HCl	[1] [7]
Molecular Weight	162.58 g/mol	[1] [8] [9]
Appearance	White to off-white or light grey crystalline powder	[1] [3] [10]
Melting Point	249 - 253 °C (decomposes)	[1] [3]
Solubility	Soluble in water	[1] [10] [11]
Purity	Typically ≥98% (HPLC)	[1] [12]
Storage	Store at 0 - 8 °C in a cool, dry, well-closed container	[1]
IUPAC Name	4-amino-1H-imidazole-5-carboxamide;hydrochloride	[8] [13]

Synthesis and Role as a Chemical Precursor

The primary value of AICA-HCl in synthetic chemistry is its role as a key intermediate. It serves as a foundational scaffold for the synthesis of purine analogs and other heterocyclic compounds.[\[3\]](#)[\[7\]](#) Its most notable applications are in the pharmaceutical industry.

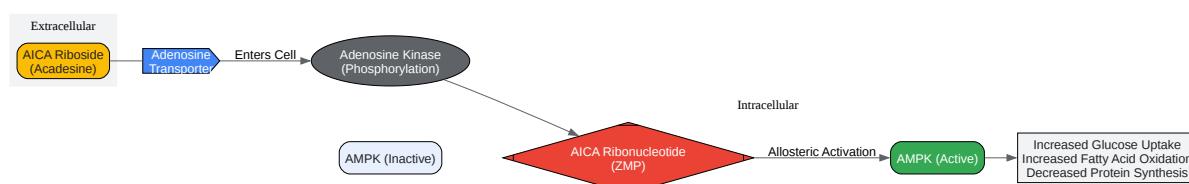
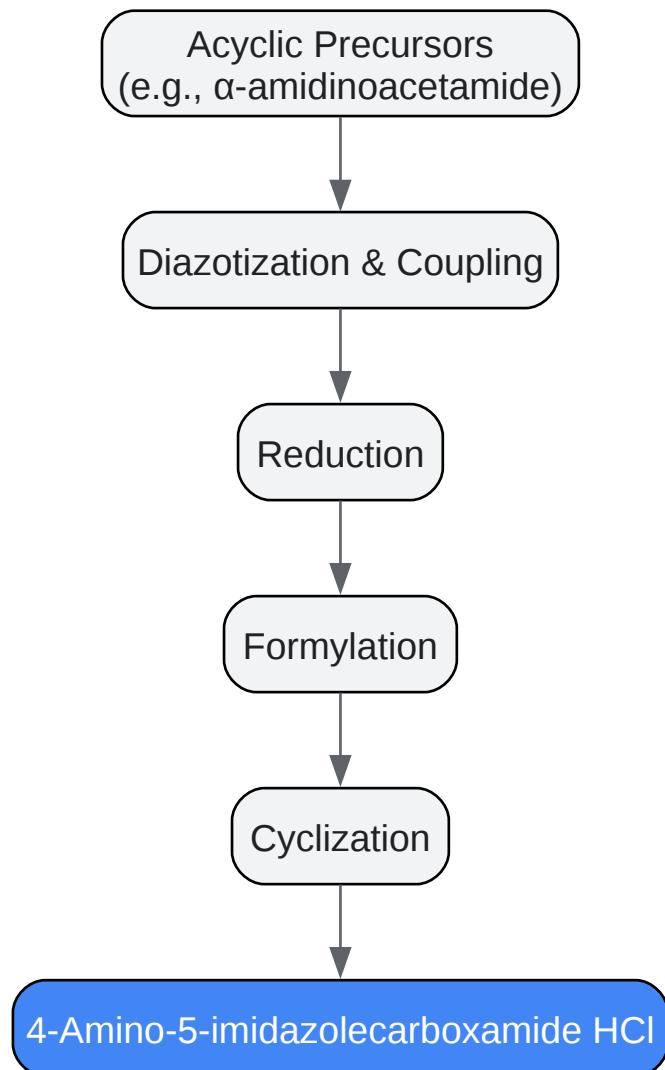
Synthesis of Chemotherapeutics

AICA-HCl is a critical starting material for the synthesis of the antitumor agent dacarbazine and the chemotherapeutic drug temozolomide, which is used to treat certain brain tumors like glioblastoma.[\[2\]](#)[\[6\]](#) The imidazole ring system is a core component of these drugs, and AICA-HCl provides this essential framework.

General Synthetic Pathway

While numerous specific synthetic routes exist, a common approach involves the cyclization of an acyclic precursor. A generalized workflow can be conceptualized as starting from simpler materials and building the imidazole ring through a series of reactions. One documented

method utilizes α -amidinoacetamide hydrochloride, aniline, and formic acid, proceeding through diazotization, coupling, reduction, formylation, and finally, cyclization to yield the target molecule.[\[14\]](#)



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 4-amino-5-imidazole Carboxamide Hydrochloride | 72-40-2 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
- 3. 4-Amino-5-imidazolecarboxamide hydrochloride | 72-40-2 [chemicalbook.com]
- 4. Biosynthesis of the purines. IV. The metabolism of 4-amino-5-imidazolecarboxamide in yeast - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 5(4)-Amino-4(5)-imidazolscarboxamide, a precursor of purines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. innospk.com [innospk.com]
- 7. scbt.com [scbt.com]
- 8. alfa-chemistry.com [alfa-chemistry.com]
- 9. 4-Amino-5-imidazolecarboxamide hydrochloride | 72-40-2 - JINAN GUODING PHARMACEUTICAL CO.,LTD [guodingpharma.com]
- 10. fishersci.com [fishersci.com]
- 11. CAS 72-40-2: 5-Aminoimidazole-4-carboxamide hydrochloride [cymitquimica.com]
- 12. CAS RN 72-40-2 | Fisher Scientific [fishersci.com]
- 13. 4-Amino-5-imidazolecarboxamide hydrochloride, 98% 25 g | Contact Us | Thermo Scientific Chemicals [thermofisher.com]
- 14. chembk.com [chembk.com]
- To cite this document: BenchChem. [4-Amino-5-imidazolecarboxamide Hydrochloride: Structure, Properties, and Applications in Modern Research]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b193321#4-amino-5-imidazolecarboxamide-hydrochloride-chemical-properties-and-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com